

# Technical Support Center: Signal Processing for Lanthanum Bromide (LaBr<sub>3</sub>) Detectors

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## Compound of Interest

Compound Name: *Lanthanum bromide*

Cat. No.: *B1212527*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Lanthanum Bromide** (LaBr<sub>3</sub>) detectors. The following sections address common issues encountered during experimental setups and data acquisition.

## Troubleshooting Guides

This section provides step-by-step guidance to diagnose and resolve common problems associated with LaBr<sub>3</sub> detector signals.

### Issue: Poor Energy Resolution

Poor energy resolution can manifest as broadened photopeaks in your gamma-ray spectrum, making it difficult to distinguish between different gamma-ray energies.

Question: My energy resolution is worse than the expected ~3% FWHM at 662 keV. What are the possible causes and how can I fix it?

Answer:

Several factors can contribute to the degradation of energy resolution. Follow this troubleshooting workflow to identify and address the issue:

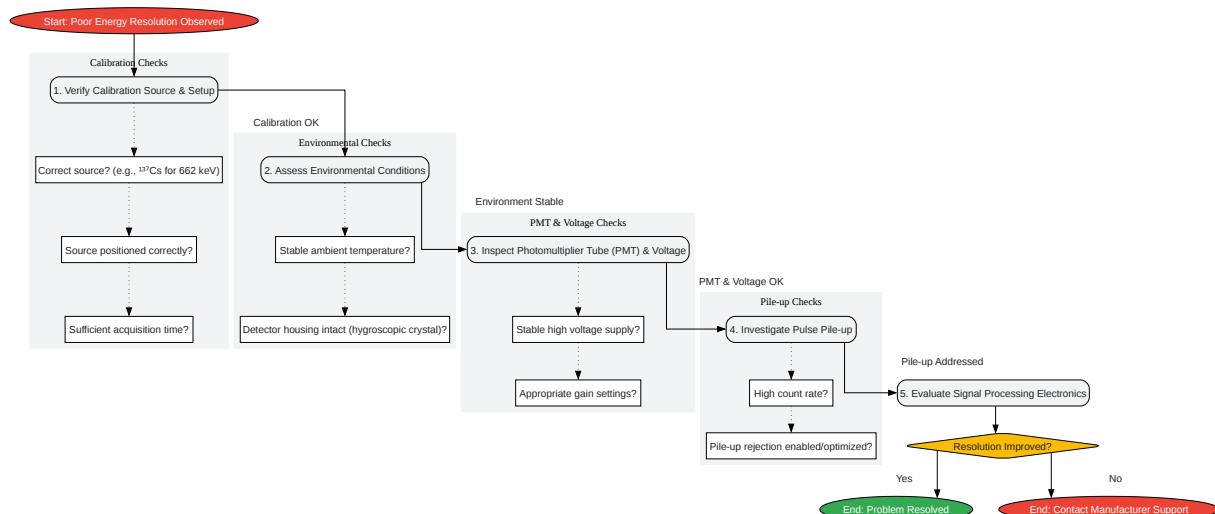
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Fig 1. Troubleshooting workflow for poor energy resolution.

**Detailed Steps:**

- Verify Calibration Source and Setup:
  - Ensure you are using the correct calibration source and that its activity is sufficient for a clear photopeak.
  - Confirm the source-to-detector geometry is consistent and reproducible.
- Assess Environmental Conditions:
  - Temperature Fluctuations: LaBr<sub>3</sub> detectors are sensitive to temperature changes, which can affect light output and, consequently, energy resolution.[1][2] Maintain a stable laboratory temperature. For applications with varying temperatures, spectrum stabilization methods may be necessary.[3]
  - Hygroscopic Nature: LaBr<sub>3</sub> crystals are hygroscopic and must be hermetically sealed.[4] Inspect the detector housing for any breaches that could expose the crystal to moisture.
- Inspect Photomultiplier Tube (PMT) and Voltage:
  - Ensure the high voltage (HV) supply to the PMT is stable and at the recommended level.
  - For detectors with adjustable gain, verify that the settings are appropriate for the energy range of interest. Non-linear operation of the PMT can distort pulse shapes and degrade resolution.[5]
- Investigate Pulse Pile-up:
  - At high count rates, successive pulses can overlap (pile-up), leading to distorted energy information and a degraded spectrum.[6][7]
  - If high count rates are necessary, implement digital pulse processing techniques with pile-up rejection algorithms.[6][7] Template matching is a common method to recover pile-up pulses.[6]
- Evaluate Signal Processing Electronics:

- Ensure that the preamplifier, shaping amplifier, and multi-channel analyzer (MCA) are functioning correctly and are properly matched to the detector. LaBr<sub>3</sub> detectors are compatible with standard electronics used for NaI(Tl) detectors.[\[8\]](#)
- For digital systems, verify that the sampling rate is sufficient. A low sampling rate can lead to aliasing errors and degrade performance.[\[9\]](#)

Quantitative Data on Energy Resolution:

Parameter	Typical Value	Notes
Energy Resolution at 662 keV ( <sup>137</sup> Cs)	< 3% FWHM	Standard LaBr <sub>3</sub> :Ce detectors. <a href="#">[10]</a> <a href="#">[11]</a>
Enhanced Energy Resolution at 662 keV	~2.0% - 2.6% FWHM	Achieved with co-doping (e.g., with Sr <sup>2+</sup> or Ca <sup>2+</sup> ) which improves the linearity of the scintillation response. <a href="#">[4]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Temperature Effect on Resolution	Deteriorates at high temperatures	At 175°C, the energy resolution can be around 8%, which is still better than NaI(Tl) at room temperature. <a href="#">[1]</a>

## Issue: Pulse Pile-Up at High Count Rates

Pulse pile-up occurs when two or more gamma-ray interactions occur within a time interval shorter than the detector's resolving time.

Question: I am working with a high-activity source and my spectrum is distorted. How can I identify and mitigate pulse pile-up?

Answer:

Pulse pile-up is a common challenge in high count rate applications. The fast decay time of LaBr<sub>3</sub> (~16-25 ns) provides an advantage, but pile-up can still occur.[\[5\]](#)[\[8\]](#)[\[10\]](#)

## Identification and Mitigation Workflow:

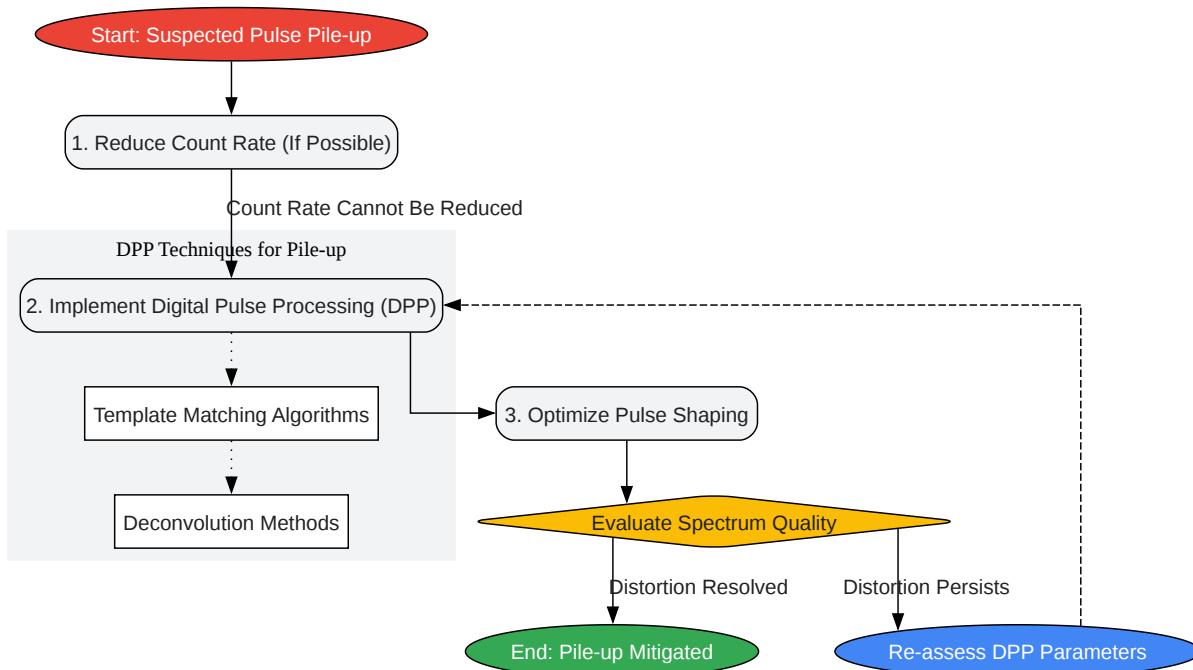
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Fig 2. Workflow for identifying and mitigating pulse pile-up.

## Detailed Steps:

- **Reduce Count Rate (If Possible):** The simplest solution is to increase the source-to-detector distance or use a lower activity source to confirm that pile-up is the issue.

- Implement Digital Pulse Processing (DPP): Modern DPP systems offer powerful algorithms for dealing with pile-up.
  - Template Matching: This method fits the superimposed waveform with a known, single-pulse template to resolve individual events.[\[6\]](#)
  - Deconvolution: Mathematical techniques can be used to resolve heavily piled-up signals.[\[6\]](#)
- Optimize Pulse Shaping:
  - In analog systems, using a shorter shaping time can reduce the probability of pile-up, but may come at the cost of slightly worse energy resolution.
  - In digital systems, algorithms like the moving window deconvolution can be applied for pulse shaping.

#### Experimental Protocol: Characterizing Pile-Up Effects

- Source Selection: Use a source with a known gamma-ray energy (e.g.,  $^{137}\text{Cs}$ ).
- Initial Setup: Place the source at a large distance from the detector to achieve a low count rate and acquire a clean reference spectrum. Note the FWHM of the photopeak.
- Increase Count Rate: Gradually decrease the source-to-detector distance in measured steps.
- Data Acquisition: At each distance, acquire a spectrum for a fixed amount of time.
- Analysis:
  - Observe the broadening of the photopeak and the appearance of a sum-peak at twice the photopeak energy.
  - Plot the FWHM and the count rate as a function of source distance.
  - If using a DPP system, enable and adjust the pile-up rejection parameters and repeat the measurements to quantify the improvement.

## Frequently Asked Questions (FAQs)

Q1: Why is there a background spectrum even with no external source present?

A1: LaBr<sub>3</sub> detectors have a natural internal radioactivity due to the presence of the isotope <sup>138</sup>La (~0.09% natural abundance) and trace amounts of <sup>227</sup>Ac.[10][13][14] This results in a characteristic background spectrum with peaks primarily at:

- ~32-38 keV (from <sup>138</sup>Ba X-rays after electron capture).[10][14]
- 789 keV (from <sup>138</sup>Ba de-excitation).[14]
- 1436 keV (from <sup>138</sup>Ce de-excitation).[14] A broad background at higher energies can also be observed due to alpha particles from the <sup>227</sup>Ac decay chain.[14] This intrinsic background must be carefully measured and subtracted for low-level counting applications.[14]

Q2: Can I use pulse shape discrimination (PSD) with a LaBr<sub>3</sub> detector?

A2: Yes. While the difference is small, the pulse shapes generated by alpha particles (from internal background) and gamma-rays are slightly different.[15][16] The leading edge of a signal from an alpha particle is slightly faster than that of a gamma-ray of the same energy.[15][16] This difference can be exploited using digital PSD techniques, such as the charge comparison method or wavelet transforms, to reject the internal alpha background, which is particularly useful for low-background experiments.[15][17]

Q3: How does temperature affect the performance of a LaBr<sub>3</sub> detector?

A3: Temperature variations can significantly impact the detector's performance.

- Light Output: The light output of the scintillator is temperature-dependent.[1]
- Energy Resolution: As temperature increases, energy resolution generally worsens.[1] However, LaBr<sub>3</sub> detectors maintain good performance over a wide temperature range and are generally superior to NaI(Tl) detectors at elevated temperatures.[1][11]
- Gain Stability: The gain of the PMT can also drift with temperature. For experiments where temperature cannot be strictly controlled, it is crucial to either use temperature compensation electronics or perform frequent energy calibrations.

Q4: What is the difference between standard  $\text{LaBr}_3:\text{Ce}$  and "enhanced"  $\text{LaBr}_3$  scintillators?

A4: Enhanced  $\text{LaBr}_3$  scintillators, often co-doped with elements like Strontium ( $\text{Sr}^{2+}$ ), offer improved performance over standard Cerium-doped  $\text{LaBr}_3$ .[\[4\]](#)[\[11\]](#) The primary advantages are:

- Better Energy Resolution: Co-doping improves the proportionality of the light response, leading to a better intrinsic energy resolution (e.g., achieving 2.0% FWHM at 662 keV compared to ~2.7% for standard crystals).[\[12\]](#)
- Pulse Shape Discrimination: Some co-doped versions introduce a difference in decay time for gamma and alpha particle interactions, which is not present in standard  $\text{LaBr}_3$ , enhancing the capability for background rejection via PSD.[\[4\]](#)[\[11\]](#)

Q5: What are the key considerations for timing applications with  $\text{LaBr}_3$  detectors?

A5:  $\text{LaBr}_3$  detectors are excellent for fast timing applications due to their fast primary decay time (~16 ns) and high light output.[\[8\]](#)[\[9\]](#)[\[18\]](#)

- Timing Resolution: Coincidence timing resolutions of 100 to 300 ps can be achieved.[\[9\]](#)
- Electronics: Achieving the best timing performance requires fast signal processing. Digital constant-fraction discrimination (CFD) is a common technique used to extract precise timing information and correct for time walk (the dependence of timing on pulse amplitude).[\[9\]](#)[\[19\]](#)[\[20\]](#)
- Sampling Rate: For digital systems, a high sampling rate (above 1 GS/s) is crucial to avoid aliasing errors that can degrade timing performance.[\[9\]](#)

Experimental Protocol: Measuring Coincidence Timing Resolution

- Setup: Use two  $\text{LaBr}_3$  detectors positioned 180 degrees apart with a  $^{22}\text{Na}$  source in the center.  $^{22}\text{Na}$  emits two 511 keV gamma-rays in opposite directions simultaneously.
- Electronics:
  - The output from each detector is fed into a constant-fraction discriminator (CFD).

- The output of one CFD serves as the "start" signal for a Time-to-Amplitude Converter (TAC), and the other serves as the "stop" signal.
- The TAC output is then digitized by an MCA to build a time spectrum.
- Data Acquisition: Acquire a time spectrum for a sufficient duration to obtain a well-defined peak.
- Analysis: The Full Width at Half Maximum (FWHM) of the peak in the time spectrum, converted from channels to time units (e.g., picoseconds), represents the coincidence timing resolution of the system.

#### Timing Resolution Parameters:

Parameter	Typical Value	Notes
Coincidence Timing Resolution (FWHM)	100 - 300 ps	Dependent on crystal size, PMT, and electronics. <a href="#">[9]</a>
Scintillation Decay Time	~16 ns	<a href="#">[5]</a> <a href="#">[8]</a>
Digital CFD Sampling Rate	> 1 GS/s	Recommended to avoid aliasing errors. <a href="#">[9]</a>

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